

# A Technical Guide to the Commercial Availability of Custom $^{13}\text{C}$ , $^{15}\text{N}$ Labeled Oligonucleotides

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## Compound of Interest

Compound Name: DMT-dC(bz) Phosphoramidite-  
 $^{13}\text{C}_9, ^{15}\text{N}_3$

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for custom  $^{13}\text{C}$  and  $^{15}\text{N}$  labeled oligonucleotides. Intended for researchers, scientists, and professionals in drug development, this document details the synthesis, purification, and quality control of these critical reagents, alongside a survey of prominent commercial suppliers.

## Introduction to Isotopically Labeled Oligonucleotides

Stable isotope labeling of oligonucleotides with  $^{13}\text{C}$  and  $^{15}\text{N}$  has become an indispensable tool in modern molecular biology and drug development. These non-radioactive isotopes act as powerful probes for elucidating the structure, dynamics, and interactions of nucleic acids at the atomic level. The primary applications for these labeled molecules are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), where the isotopic enrichment provides enhanced sensitivity and spectral resolution.<sup>[1][2]</sup>

## Commercial Suppliers and Services

A growing number of specialized companies offer custom synthesis of  $^{13}\text{C}$  and  $^{15}\text{N}$  labeled oligonucleotides, as well as the essential building blocks (phosphoramidites and nucleotide

triphosphates) required for their synthesis. These suppliers cater to a wide range of research needs, from small-scale academic projects to large-scale preclinical studies.

When ordering custom labeled oligonucleotides, researchers typically need to provide the supplier with the desired sequence, the type and position of the isotopic labels, the required yield, and the desired purity level.<sup>[3][4]</sup>

Table 1: Prominent Commercial Suppliers of Custom  $^{13}\text{C}$ ,  $^{15}\text{N}$  Labeled Oligonucleotides and Building Blocks

Company	Products and Services Offered	Key Features
Cambridge Isotope Laboratories, Inc. (CIL)	Uniformly and partially labeled <sup>13</sup> C, <sup>15</sup> N RNA and DNA phosphoramidites and nucleotide triphosphates (NTPs).[1][2][5]	High isotopic enrichment (typically >98%).[1][5] Extensive catalog of labeled building blocks.
Silantes	Custom synthesis of uniformly and site-specifically labeled RNA and DNA oligonucleotides ( <sup>13</sup> C, <sup>15</sup> N, <sup>2</sup> H, <sup>18</sup> O, <sup>19</sup> F).[3][4][6][7]	Offers both enzymatic (T7 RNA polymerase system for uniform labeling) and chemical (solid-phase for site-specific) synthesis.[3][4][6] In-house production of labeled NTPs.[6]
BOC Sciences	Custom synthesis of a wide range of isotopically labeled oligonucleotides, including DNA, RNA, siRNA, and miRNA with <sup>13</sup> C and <sup>15</sup> N labels.[8][9][10]	Offers various modifications and purification options.[8]
Thermo Fisher Scientific	Custom siRNA and miRNA synthesis with options for various chemical modifications, including dye labels and backbone modifications.[11][12][13][14][15]	Provides design tools for custom sequences.[11][13][14] Rigorous quality control including mass spectrometry and gel electrophoresis.[11]
Sigma-Aldrich (Merck)	Custom DNA and RNA oligonucleotides with a wide array of modifications.[16]	Manufacturing under ISO 9001 and ISO 13485 quality systems. Offers various purification levels.

## Synthesis Methodologies

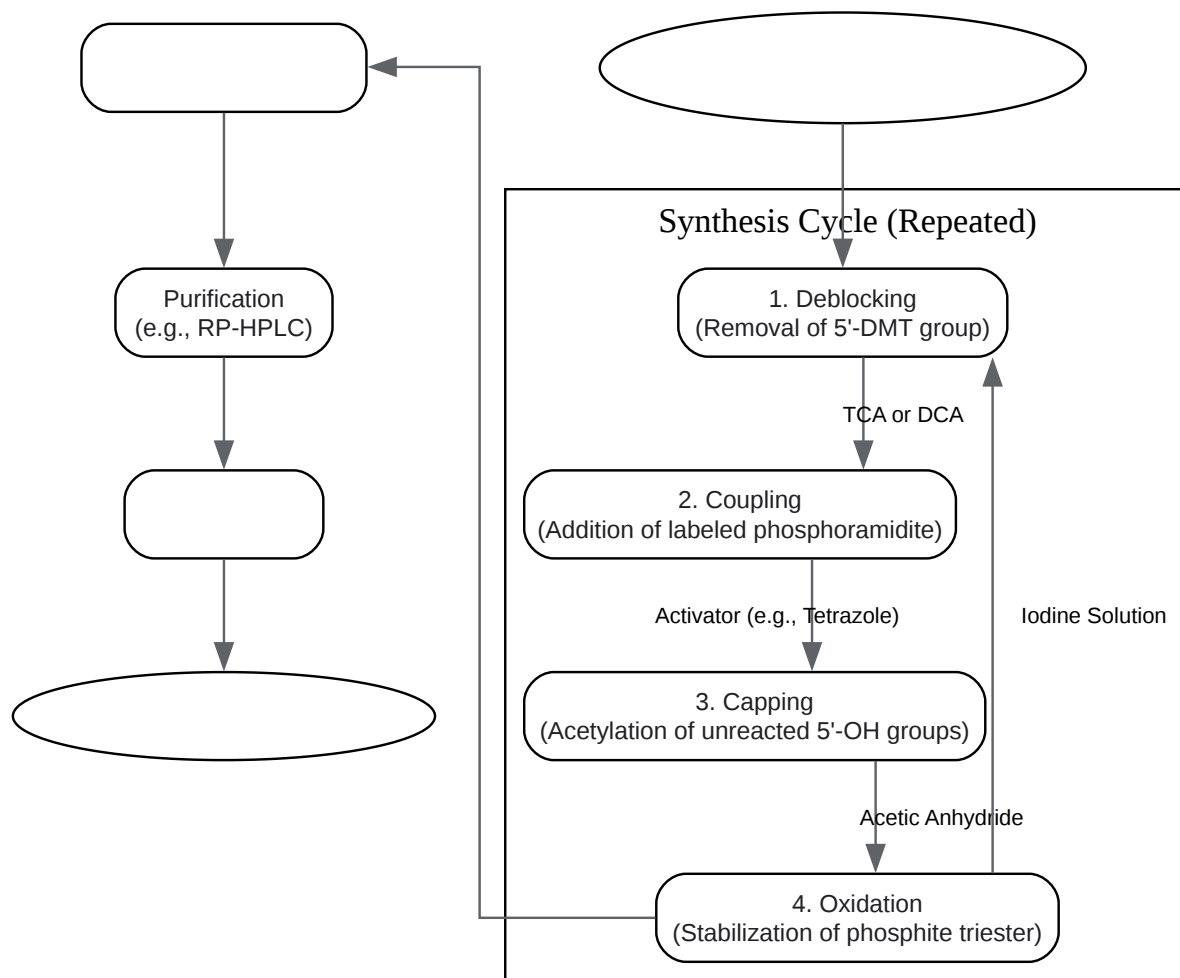
Two primary strategies are employed for the synthesis of <sup>13</sup>C and <sup>15</sup>N labeled oligonucleotides: chemical synthesis and enzymatic synthesis. The choice of method depends

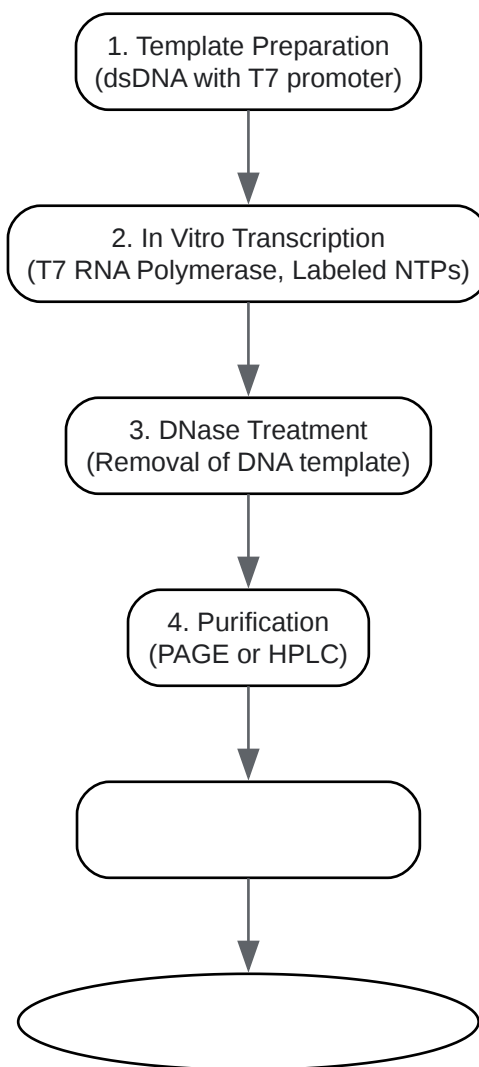
on the desired labeling pattern (uniform or site-specific), the length of the oligonucleotide, and the required yield.

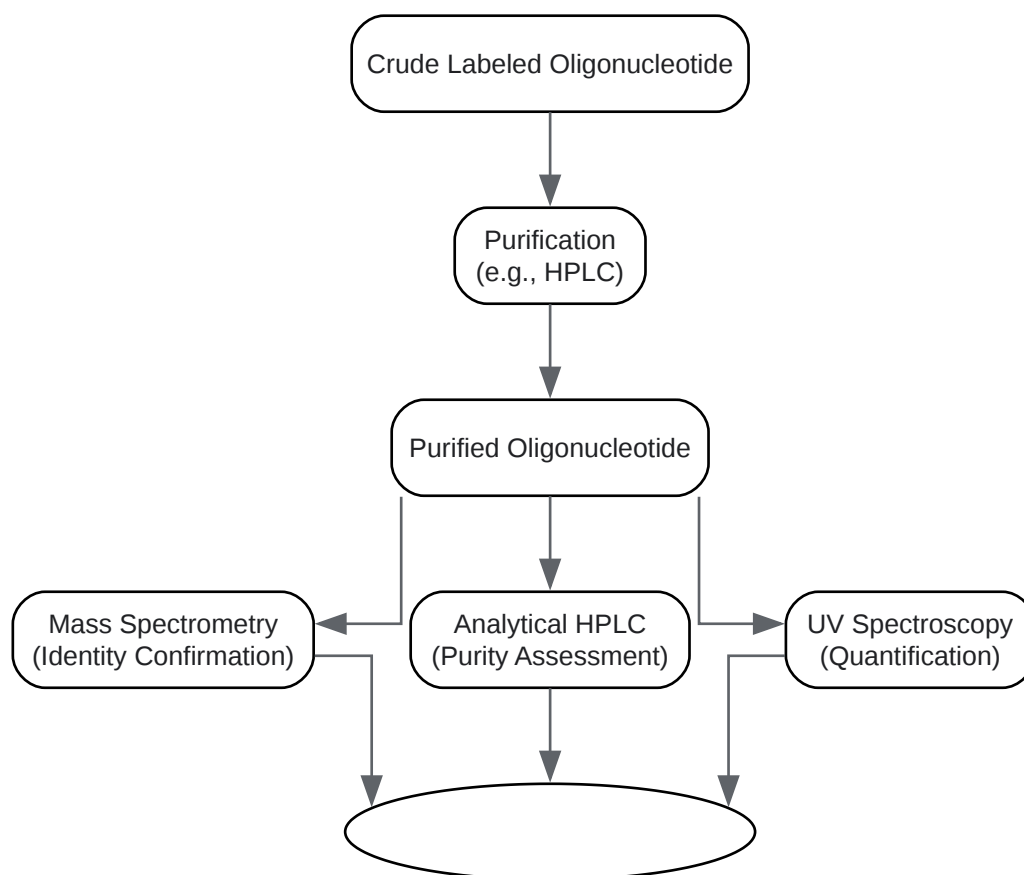
## Chemical Synthesis (Solid-Phase Phosphoramidite Method)

Solid-phase synthesis using phosphoramidite chemistry is the most common method for producing site-specifically labeled oligonucleotides.<sup>[2][4]</sup> This automated process involves the sequential addition of nucleotide building blocks (phosphoramidites) to a growing chain attached to a solid support.<sup>[17][18]</sup>

Experimental Workflow for Chemical Synthesis of Labeled Oligonucleotides







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